An In-Depth Technical Guide to 2-(2-Methylphenoxy)phenylboronic Acid

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Compound of Interest

Compound Name:	*2-(2-Methylphenoxy)phenylboronic acid*
CAS No.:	*2377610-09-6*
Cat. No.:	*B2444457*

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Introduction: The Strategic Advantage of Sterically Influenced Boronic Acids

Phenylboronic acids are foundational tools in contemporary chemical synthesis, most notably for their role in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura reaction. **2-(2-Methylphenoxy)phenylboronic acid**, also known by its synonym (2-(o-tolyloxy)phenyl)boronic acid, introduces a unique steric and electronic profile due to the ortho-methylphenoxy substituent. This structural feature is not merely an incidental modification; it provides chemists with a powerful lever to influence reaction outcomes, offering distinct advantages in selectivity and reactivity compared to simpler arylboronic acids. The strategic placement of the bulky ortho-substituent can direct the course of a reaction, enabling the synthesis of complex molecular architectures that would be challenging to access otherwise. This guide will delve into the nuances of harnessing this unique reactivity.

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Physicochemical Properties and Identification

While a dedicated PubChem Compound ID (CID) for **2-(2-Methylphenoxy)phenylboronic acid** is not currently available, it is registered under PubChem Substance ID 329794689. This indicates that the substance has been deposited into the PubChem database but has not yet been curated into a distinct compound entry. Nevertheless, key physicochemical data can be compiled from supplier information and analogous structures.

Property	Value	Source
Molecular Formula	$C_{13}H_{13}BO_3$	Sigma-Aldrich
Molecular Weight	228.05 g/mol	Sigma-Aldrich
Appearance	Typically a white to off-white solid	General knowledge of boronic acids
Solubility	Generally soluble in organic solvents like THF, DMSO, and methanol. Sparingly soluble in water.	General knowledge of boronic acids

Structural Representation:

Caption: Molecular structure of **2-(2-Methylphenoxy)phenylboronic acid**.

Synthesis and Mechanistic Considerations

The synthesis of arylboronic acids is a well-established field, with several reliable methods available. For **2-(2-Methylphenoxy)phenylboronic acid**, a common and effective approach involves the lithiation of a suitable precursor followed by quenching with a trialkyl borate.

General Synthetic Workflow

A plausible and frequently employed synthetic route is outlined below. The choice of starting materials is critical; in this case, a diaryl ether is a logical precursor.

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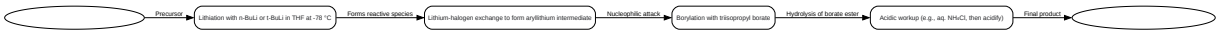

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Caption: General synthetic workflow for **2-(2-Methylphenoxy)phenylboronic acid**.

Detailed Experimental Protocol (Illustrative)

Materials:

- 2-Bromo-1-(2-methylphenoxy)benzene
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) or tert-Butyllithium (t-BuLi) in a suitable solvent
- Triisopropyl borate
- Saturated aqueous ammonium chloride (NH_4Cl)
- Hydrochloric acid (HCl) or Acetic Acid
- Dichloromethane or Ethyl Acetate
- Anhydrous sodium sulfate (Na_2SO_4)
- Hexane

Procedure:

- Reaction Setup: Under an inert atmosphere (e.g., argon or nitrogen), dissolve 2-bromo-1-(2-methylphenoxy)benzene in anhydrous THF in a flame-dried, three-necked flask equipped with a magnetic stirrer, a thermometer, and a dropping funnel.
- Lithiation: Cool the solution to -78 °C using a dry ice/acetone bath. Add the butyllithium solution dropwise via the dropping funnel, maintaining the temperature below -70 °C. The choice between n-BuLi and t-BuLi can influence the rate and success of the lithium-halogen

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exchange; t-BuLi is generally more reactive. Stir the mixture at -78 °C for 1 hour after the addition is complete to ensure full formation of the aryllithium intermediate.

- Borylation: To the cold aryllithium solution, add triisopropyl borate dropwise. The use of a sterically hindered borate like triisopropyl borate can sometimes improve yields by minimizing the formation of over-arylated boron species. Allow the reaction mixture to stir at -78 °C for another hour.

- Quenching and Workup: Slowly warm the reaction mixture to room temperature and stir for an additional hour. Quench the reaction by the slow addition of saturated aqueous NH_4Cl. Concentrate the mixture under reduced pressure.

- Acidification and Extraction: Adjust the pH of the aqueous residue to approximately 3 with acetic acid or dilute HCl. This step is crucial for the hydrolysis of the boronate ester to the desired boronic acid. Extract the product with dichloromethane or ethyl acetate.

- Purification: Wash the combined organic extracts successively with water and brine. Dry the organic layer over anhydrous Na_2SO_4, filter, and evaporate the solvent. The resulting crude product can be further purified by washing with a non-polar solvent like hexane to remove non-polar impurities, followed by drying under reduced pressure.

Causality in Experimental Choices:

- Inert Atmosphere: Aryllithium reagents are highly reactive towards oxygen and moisture. An inert atmosphere is essential to prevent their decomposition.

- Low Temperature (-78 °C): The lithiation step is highly exothermic and the resulting aryllithium species can be unstable at higher temperatures, potentially leading to side reactions. Maintaining a low temperature is critical for controlling the reaction and maximizing the yield of the desired intermediate.

- Acidic Workup: The initial product of the reaction between the aryllithium and the trialkyl borate is a boronate ester. Acidic conditions are required to hydrolyze this ester to the final boronic acid.

Applications in Organic Synthesis

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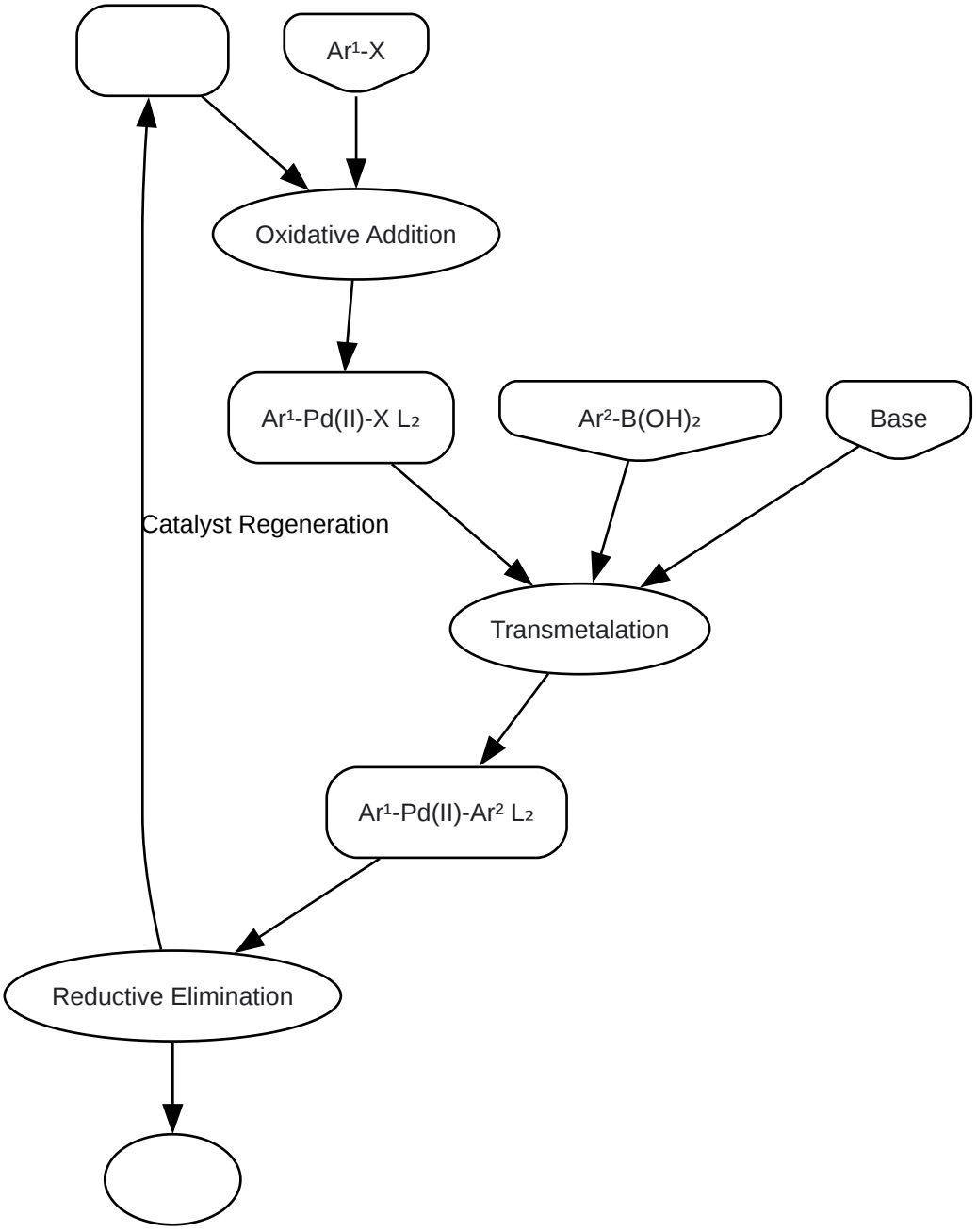
The primary application of **2-(2-Methylphenoxy)phenylboronic acid** lies in its use as a coupling partner in Suzuki-Miyaura reactions. The steric bulk of the ortho-methylphenoxy group can be exploited to achieve selective couplings and to construct sterically hindered biaryl systems, which are prevalent motifs in pharmaceuticals and advanced materials.

Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds between sp^2-hybridized carbon atoms.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Illustrative Application:

The synthesis of a complex biaryl, a common scaffold in drug discovery, can be achieved by coupling **2-(2-Methylphenoxy)phenylboronic acid** with a suitable aryl halide (e.g., a substituted bromopyrimidine). The steric hindrance provided by the methylphenoxy group can influence the rotational barrier of the resulting biaryl bond, which can be a critical factor in determining the biological activity of the final molecule.

Spectroscopic Characterization

Thorough characterization of **2-(2-Methylphenoxy)phenylboronic acid** is essential to confirm its identity and purity. While specific spectra for this exact compound are not readily available in public databases, the expected spectroscopic features can be predicted based on its structure and data from analogous compounds.

- ^{1}H NMR: The proton NMR spectrum would be complex, with distinct aromatic proton signals for both the phenylboronic acid and the methylphenoxy rings. The methyl protons would appear as a singlet, likely in the range of 2.0-2.5 ppm. The hydroxyl protons of the boronic acid group are often broad and may exchange with D_2O.
- ^{13}C NMR: The carbon NMR spectrum would show a number of aromatic signals corresponding to the thirteen carbon atoms of the two benzene rings, in addition to the methyl carbon signal.
- ^{11}B NMR: Boron-11 NMR is a powerful technique for characterizing boronic acids. The ^{11}B NMR spectrum would show a characteristic signal for the trigonal planar boron atom, typically in the range of 28-34 ppm.
- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight of the compound. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the elemental composition.

Safety and Handling

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As with all boronic acids, appropriate safety precautions should be taken when handling **2-(2-Methylphenoxy)phenylboronic acid**.

- General Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Health Hazards: Boronic acids are generally considered to be skin and eye irritants. Some may be harmful if swallowed or inhaled. Consult the Safety Data Sheet (SDS) from the supplier for specific hazard information.
- Storage: Store in a tightly sealed container in a cool, dry place. Boronic acids can be susceptible to dehydration to form boroxines, so proper storage is important to maintain their integrity.

Conclusion

2-(2-Methylphenoxy)phenylboronic acid is a valuable synthetic building block that offers unique steric and electronic properties. Its utility in constructing complex, sterically demanding molecules makes it a significant tool for researchers in medicinal chemistry and materials science. A thorough understanding of its synthesis, reactivity, and handling is crucial for its effective and safe application in the laboratory. This guide has provided a detailed overview to support researchers in leveraging the full potential of this versatile reagent.

References

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